

Application Notes and Protocols for Ganglioside GD3 ELISA Kit

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Compound of Interest

Compound Name: *ganglioside GD3*

CAS No.: *62010-37-1*

Cat. No.: *B15580708*

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For the Quantitative Determination of Ganglioside GD3 in Serum and Plasma Samples

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ganglioside GD3 is a sialic acid-containing glycosphingolipid expressed on the surface of various cells, playing a crucial role in numerous biological processes.^[1] It is particularly prominent in cells of neuroectodermal origin, such as melanoma and neuroblastoma, and is involved in cell adhesion, proliferation, and apoptosis.^[1] Elevated levels of GD3 have been associated with several pathological conditions, making its quantification in biological samples like serum and plasma a valuable tool for research and diagnostics. This document provides a detailed protocol and application notes for the quantitative determination of **ganglioside GD3** using an Enzyme-Linked Immunosorbent Assay (ELISA) kit.

Principle of the Assay

This assay is based on the principle of a solid-phase ELISA. The microtiter plate is pre-coated with a purified **ganglioside GD3** antigen. During the assay, GD3 present in the samples or standards competes with the coated GD3 for binding to a specific anti-GD3 antibody. A subsequent horseradish peroxidase (HRP)-conjugated secondary antibody is added, which binds to the primary antibody. After washing, a substrate solution is added, and the color development is inversely proportional to the amount of GD3 in the sample. The absorbance is measured at 450 nm, and the concentration of GD3 is determined by interpolating from a standard curve.

Data Presentation

Quantitative Data Summary

The following tables represent typical data obtained with a **ganglioside GD3** ELISA kit. Note that actual results may vary between kits and experiments.

Table 1: Typical Standard Curve

Standard Concentration (ng/mL)	Optical Density (OD) at 450 nm
10	0.25
5	0.50
2.5	0.95
1.25	1.55
0.625	2.10
0	2.80

Table 2: Assay Performance Characteristics

Parameter	Specification
Assay Range	0.625 - 10 ng/mL
Sensitivity	< 0.5 ng/mL
Sample Types	Serum, Plasma
Intra-Assay Precision (CV%)	< 10%
Inter-Assay Precision (CV%)	< 12%

Experimental Protocols

Reagent Preparation

- Wash Buffer (1X): If provided as a concentrate, dilute the wash buffer to 1X with deionized or distilled water as per the kit instructions.
- Standard Solutions: Reconstitute the lyophilized GD3 standard with the provided diluent to create a stock solution. Perform serial dilutions to generate the required standard concentrations (e.g., 10, 5, 2.5, 1.25, 0.625 ng/mL).
- Detection Antibody: Prepare the working solution of the anti-GD3 antibody according to the manufacturer's instructions.
- HRP-Conjugate: Prepare the working solution of the HRP-conjugated secondary antibody as per the kit manual.
- Substrate Solution: Prepare the TMB substrate solution immediately before use.

Sample Preparation

Serum:

- Collect whole blood in a serum separator tube.
- Allow the blood to clot for 30 minutes to 2 hours at room temperature.
- Centrifuge at 1,000 x g for 15-20 minutes at 4°C.[\[2\]](#)[\[3\]](#)

- Carefully collect the supernatant (serum) and transfer it to a clean tube.
- Assay immediately or aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)

Plasma:

- Collect whole blood into tubes containing an anticoagulant (e.g., EDTA or heparin).[\[2\]](#)
- Centrifuge at 1,000 x g for 15 minutes at 4°C within 30 minutes of collection.[\[2\]](#)[\[3\]](#)
- Collect the supernatant (plasma) and transfer it to a clean tube.
- Assay immediately or aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)

Assay Procedure

- Bring all reagents and samples to room temperature before use.
- Add 50 µL of each standard and sample to the appropriate wells of the microtiter plate.
- Add 50 µL of the prepared anti-GD3 detection antibody to each well.
- Cover the plate and incubate for 1-2 hours at 37°C.
- Aspirate the liquid from each well and wash the plate 3-5 times with 1X Wash Buffer. Ensure complete removal of the wash buffer after the last wash by inverting the plate and blotting it on a clean paper towel.
- Add 100 µL of the HRP-conjugate working solution to each well.
- Cover the plate and incubate for 1 hour at 37°C.
- Repeat the wash step as described in step 5.
- Add 100 µL of TMB Substrate Solution to each well.
- Incubate the plate in the dark at room temperature for 15-30 minutes.

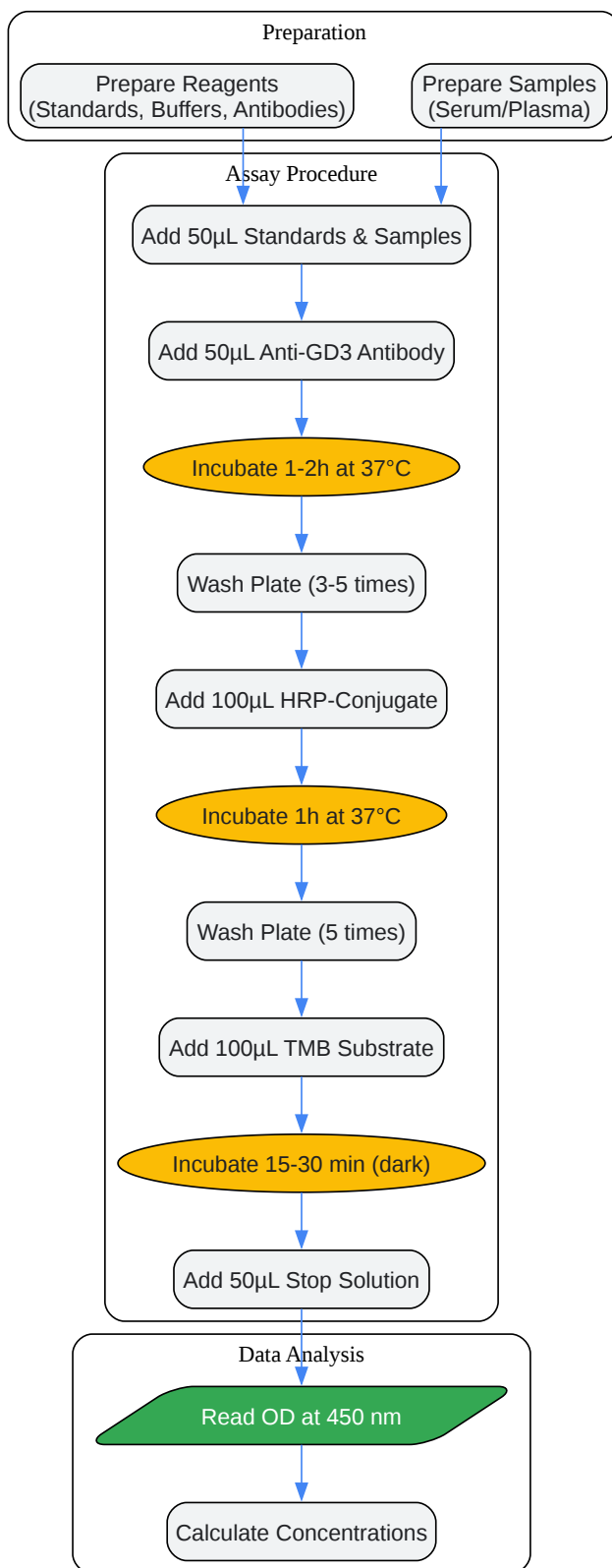
- Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- Read the optical density (OD) at 450 nm within 15 minutes of adding the Stop Solution.

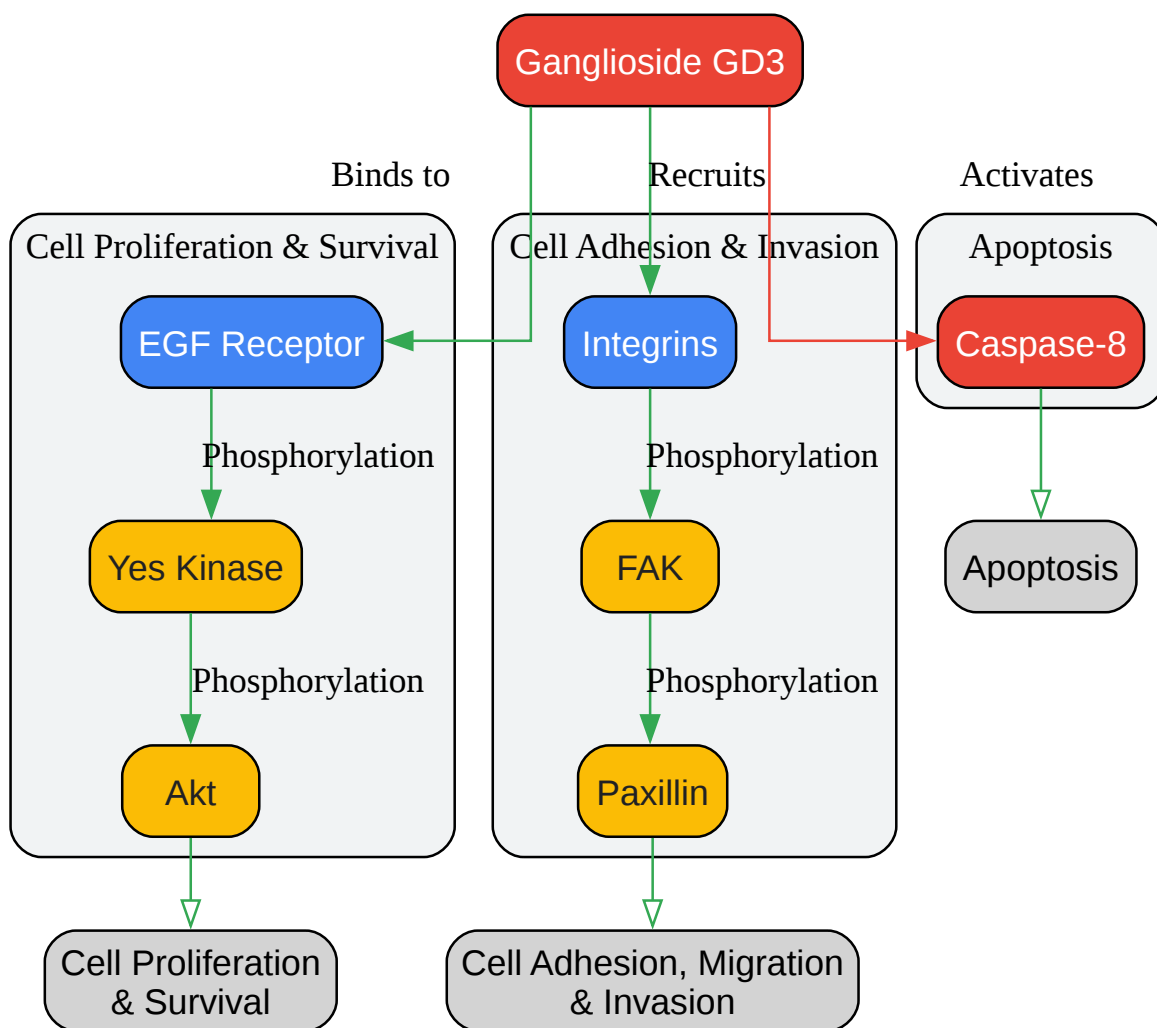
Calculation of Results

- Calculate the average OD for each set of duplicate standards and samples.
- Subtract the average OD of the zero standard from all other OD values.
- Create a standard curve by plotting the mean OD for each standard on the y-axis against the corresponding concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is recommended.
- Determine the concentration of GD3 in the samples by interpolating their mean OD values from the standard curve.
- Multiply the interpolated concentration by the dilution factor if the samples were diluted.

Visualization of Workflows and Pathways

Experimental Workflow





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